

A Comprehensive Technical Guide to 2-Butylbenzo[d]isothiazol-3(2H)-one

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Compound of Interest

Compound Name: 2-Butylbenzo[d]isothiazol-3(2H)-one

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This document provides an in-depth technical overview of **2-Butylbenzo[d]isothiazol-3(2H)-one**, a significant antimicrobial agent. It is intended for researchers, scientists, and professionals in the fields of drug development, material science, and industrial chemistry. This guide covers its chemical identity, physicochemical properties, synthesis methodologies, applications, and safety protocols.

Nomenclature and Chemical Identity

2-Butylbenzo[d]isothiazol-3(2H)-one is a heterocyclic organic compound widely recognized for its potent antimicrobial properties.[1][2][3] Its formal IUPAC name is 2-butyl-1,2-benzothiazol-3-one.[1]

The compound is also known by a variety of synonyms, including:

- 2-Butyl-1,2-benzisothiazolin-3-one (BBIT)[4]
- n-Butyl-1,2-benzisothiazolin-3-one[1]
- 2-n-Butyl-benzo[d]isothiazol-3-one[5]
- 1,2-Benzisothiazol-3(2H)-one, 2-butyl-[1]

CAS Number: 4299-07-4[1] Molecular Formula: C₁₁H₁₃NOS[6] Molecular Weight: 207.29 g/mol [6]

Physicochemical Properties

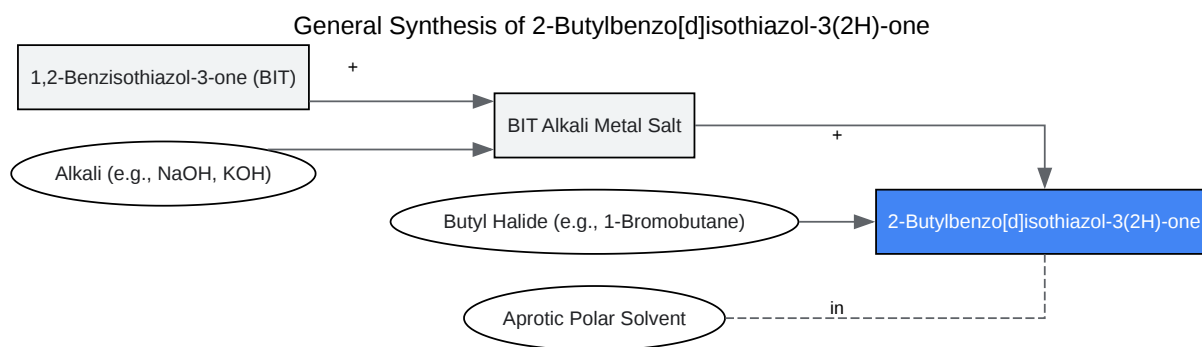
The physical and chemical characteristics of **2-Butylbenzo[d]isothiazol-3(2H)-one** are summarized in the table below. These properties are crucial for its application in various formulations and industrial processes.

Property	Value	Reference(s)
Appearance	Yellow to reddish-brown transparent liquid	[4]
Boiling Point	170-175 °C	[4]
Density	1.15 - 1.18 g/mL	[4]
Flash Point	155.146 °C	[7]
Water Solubility	≤1 mg/L (at 20 °C)	[4]
pH	2.5 - 3.5	[4]
Thermal Stability	>300 °C	[4]
Solubility in Solvents	Soluble in DMSO (50 mg/mL)	[6]
XLogP3-AA	2.7	[1]

Synthesis and Manufacturing

The synthesis of **2-Butylbenzo[d]isothiazol-3(2H)-one** can be achieved through several pathways, primarily involving the modification of the benzo[d]isothiazol-3(2H)-one (BIT) scaffold.

The diagram below illustrates a common synthetic approach where a BIT salt is reacted with a butyl halide to yield the final product.



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Caption: General synthesis pathway for **2-Butylbenzo[d]isothiazol-3(2H)-one**.

A prevalent method for synthesizing 2-Butyl-1,2-benzisothiazol-3-one involves the N-alkylation of 1,2-benzisothiazol-3-one (BIT).^[8]

Materials:

- 1,2-Benzisothiazol-3-one (BIT)
- An alkali such as sodium hydroxide or potassium hydroxide
- A halo-n-butane, such as 1-bromobutane, 1-chlorobutane, or 1-iodobutane^[8]
- An aprotic polar solvent (e.g., DMF)

Procedure:

- 1,2-Benzisothiazol-3-one (BIT) is reacted with an alkali to form the corresponding alkali metal salt.^[8]
- The resulting salt is then dissolved in an aprotic polar solvent.^[8]
- 1-Bromobutane (or another halo-n-butane) is added to the solution, and the reaction mixture is stirred.^[8]

- The reaction proceeds to yield 2-butyl-1,2-benzisothiazol-3-one.[8]
- The final product can be purified by distillation under reduced pressure.[8]

Other synthetic strategies include copper-catalyzed reactions involving 2-halobenzamides and elemental sulfur.[9]

Applications and Biological Activity

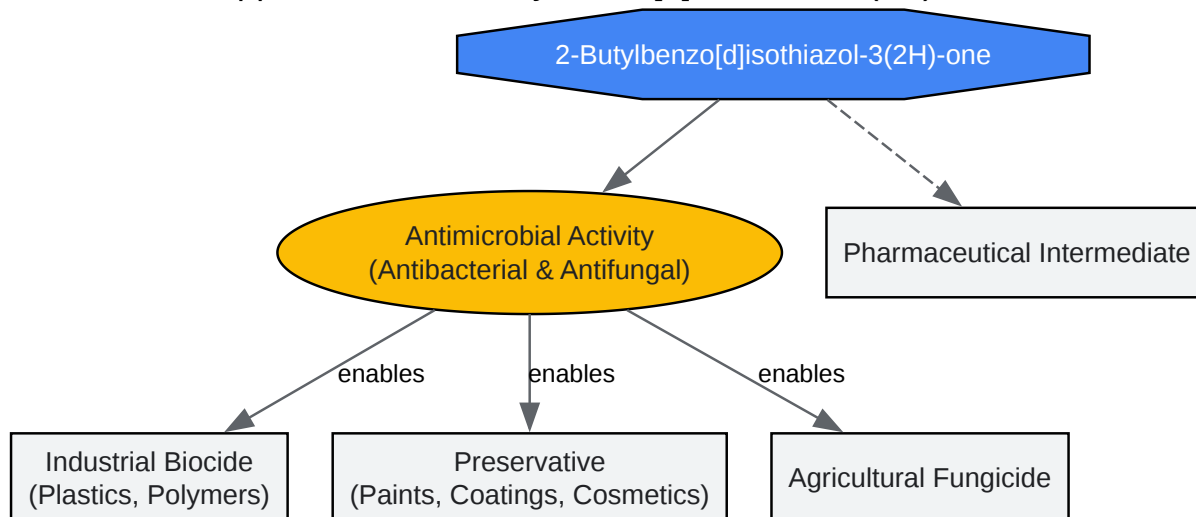
2-Butylbenzo[d]isothiazol-3(2H)-one is a broad-spectrum biocide with established antibacterial and antifungal properties.[2][9] This activity makes it a valuable compound in various industrial and commercial applications.

Key Applications:

- **Industrial Biocide:** It is used to protect polymer materials such as polyurethane (PU), polyvinyl chloride (PVC), and polyethylene (PE) from microbial degradation.[4]
- **Preservative:** The compound serves as a preservative in coatings, adhesives, and personal care products to prevent the growth of mold and algae and extend shelf life.[2][3]
- **Agricultural Fungicide:** In agriculture, it is used as an active ingredient in pesticides to protect crops from various fungal diseases.[2]
- **Pharmaceutical Intermediate:** Its chemical structure serves as a scaffold for the synthesis of new medicinal compounds.[7]

The diagram below outlines the primary application areas of this compound.

Applications of 2-Butylbenzo[d]isothiazol-3(2H)-one

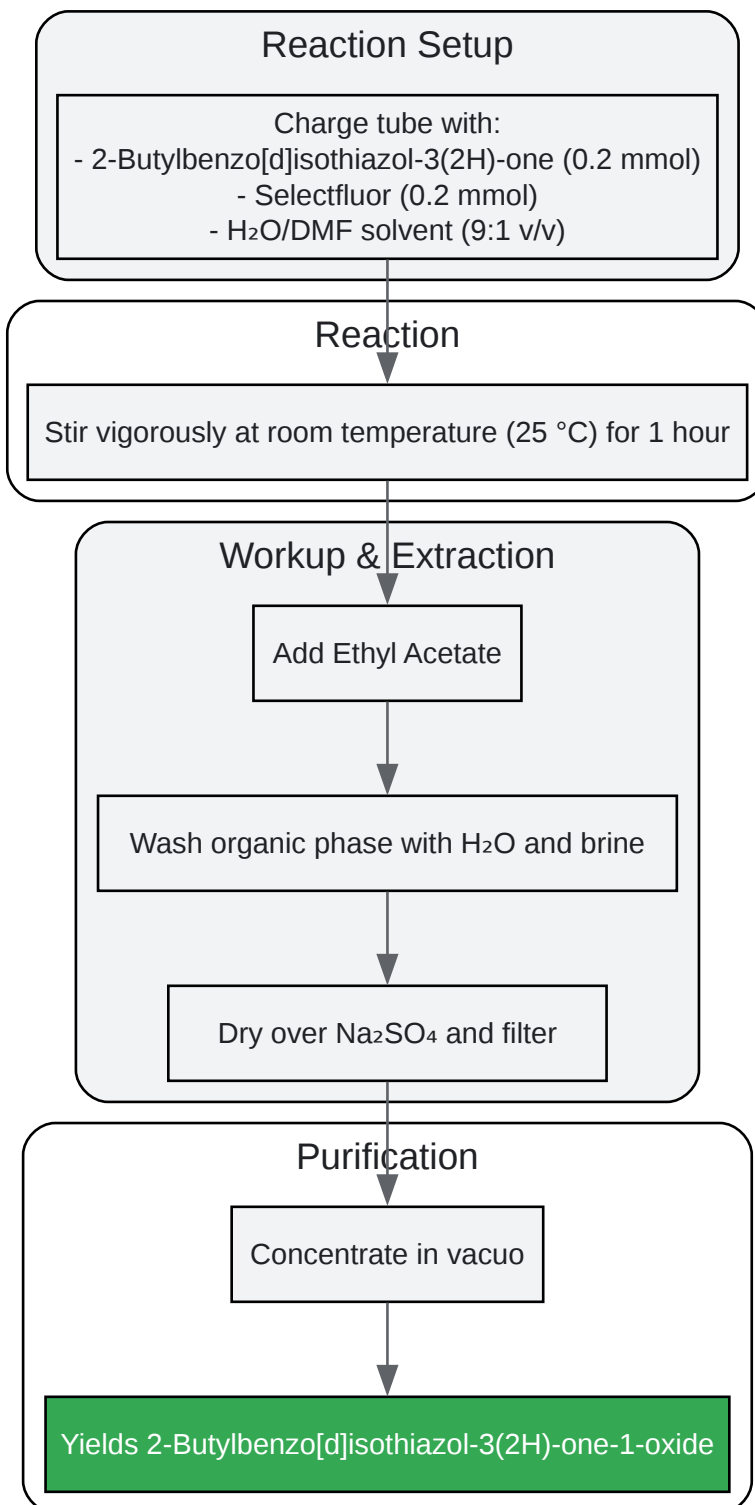
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Caption: Key application areas stemming from its antimicrobial properties.

Advanced Experimental Protocols: Selective Oxidation

Recent research has focused on the synthesis of oxidized derivatives of benzo[d]isothiazol-3(2H)-ones, which also exhibit significant biological activities.^[10] A notable example is the metal-free, Selectfluor-mediated selective oxidation to produce **2-Butylbenzo[d]isothiazol-3(2H)-one-1-oxide**.^{[10][11]}

Workflow for Selectfluor-Mediated Oxidation

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